

Choline Iodide: A Comprehensive Technical Guide for Laboratory Applications

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Compound of Interest

Compound Name: Choline iodide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Choline iodide, a quaternary ammonium salt, is a vital compound in various scientific disciplines, serving as a key reagent in organic synthesis and biochemical research.^{[1][2]} Its role as a precursor to the neurotransmitter acetylcholine underscores its importance in neurochemical studies and drug development aimed at neurological disorders. This guide provides an in-depth overview of the physical and chemical properties of **choline iodide**, detailed experimental protocols for its characterization, and insights into its biological significance.

Physicochemical Properties

Choline iodide typically presents as a white to pale yellow crystalline solid.^{[3][4]} It is known to be hygroscopic and sensitive to light, necessitating proper storage conditions to maintain its integrity.^{[3][5]}

Quantitative Data Summary

For ease of reference and comparison, the key quantitative properties of **choline iodide** are summarized in the table below.

Property	Value	Source(s)
Molecular Formula	C5H14INO	[1][3][6][7][8]
Molecular Weight	231.08 g/mol	[3][7][8]
Melting Point	263-264 °C	[7][8][9]
270-272 °C	[1][6]	
Appearance	White to almost white powder/crystal	[3][4][7][8]
Solubility	Soluble in Methanol	[8][10]
Soluble in DMSO	[4]	
Slightly soluble in Water	[4]	
Highly soluble in water	[11]	
Purity	>98.0%	[3][8]

Note: Discrepancies in reported melting points and water solubility may arise from variations in experimental conditions and purity of the substance.

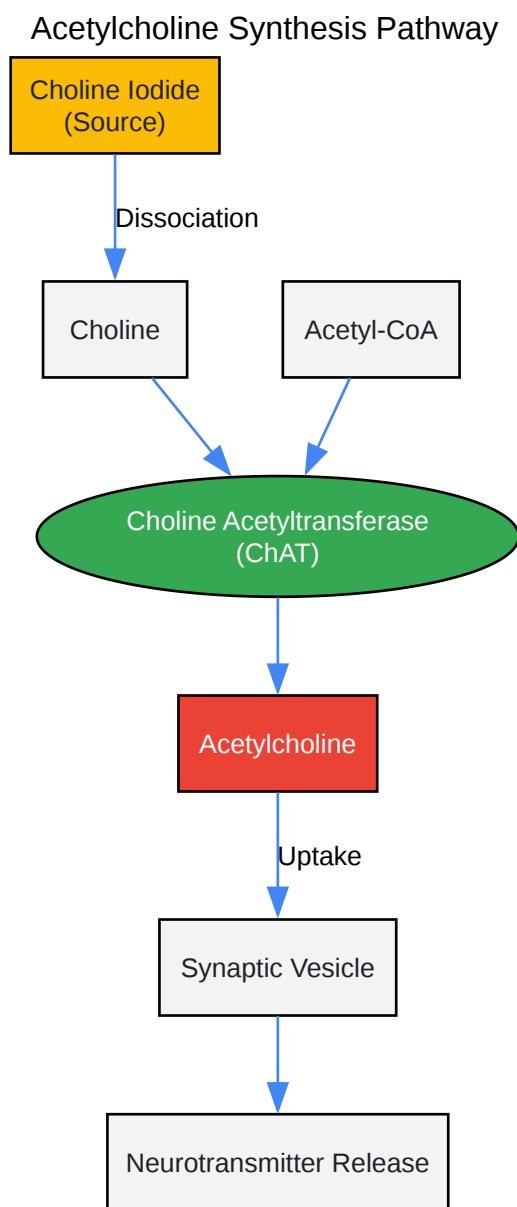
Chemical Properties and Reactivity

Choline iodide is stable under normal laboratory conditions.[7] However, it is incompatible with strong oxidizing agents and should be stored away from moisture.[7][10] Hazardous decomposition products upon combustion include carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen halides.[10]

Biological Significance and Signaling Pathways

Choline itself is a crucial nutrient involved in the synthesis of phospholipids, the neurotransmitter acetylcholine, and the methyl donor betaine.[12] While **choline iodide** is primarily used as a laboratory source of the choline cation, understanding the pathways in which choline participates is essential for its application in biological research.

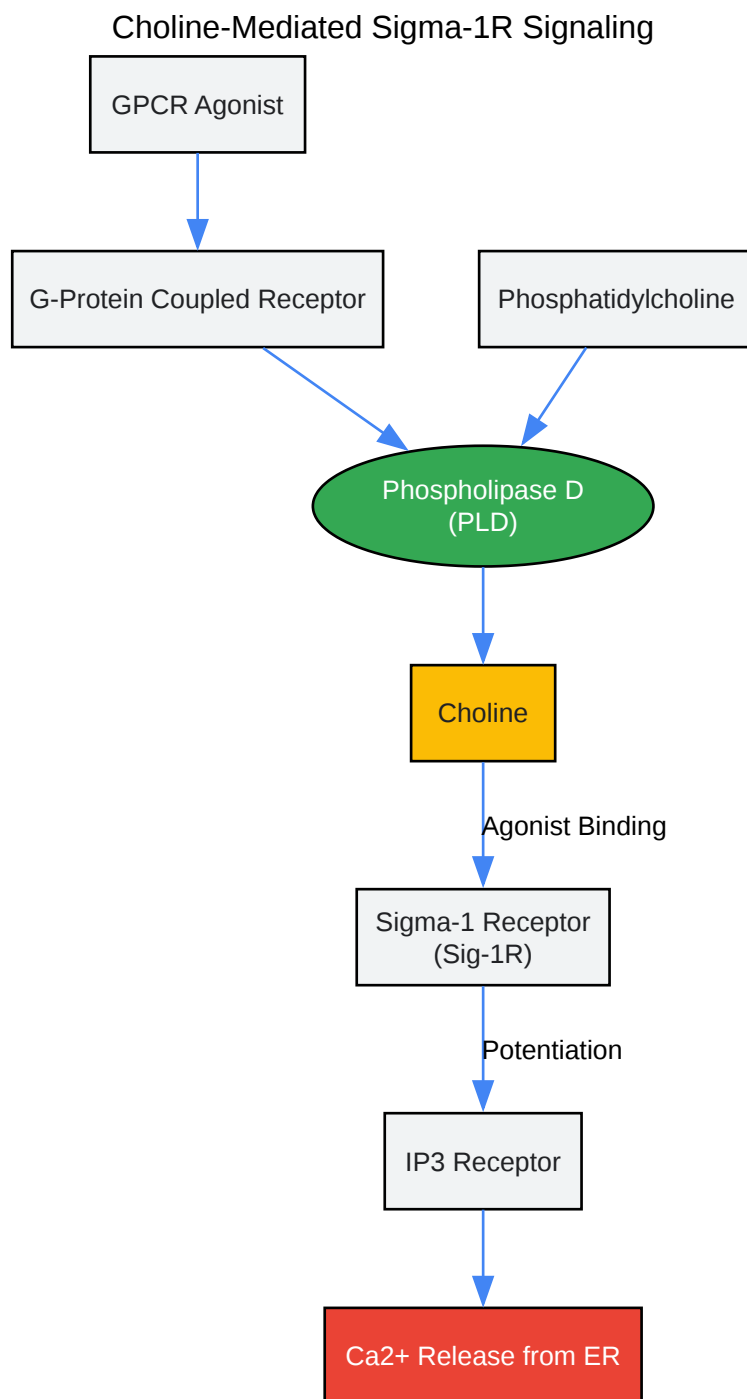
One of the most critical pathways is the synthesis of acetylcholine, a key neurotransmitter in both the central and peripheral nervous systems.



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Acetylcholine Synthesis Pathway

Recent research has also identified choline as an endogenous agonist of Sigma-1 receptors (Sig-1Rs), linking extracellular stimuli to intracellular calcium signaling.^{[13][14]} This pathway involves the generation of choline from the hydrolysis of phosphatidylcholine by phospholipase D (PLD).



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Choline-Mediated Sigma-1R Signaling

Experimental Protocols

The following are detailed methodologies for determining key physical properties of **choline iodide** in a laboratory setting.

Melting Point Determination (Capillary Method)

This protocol is adapted from standard pharmacopeial methods for melting point determination. [\[15\]](#)[\[16\]](#)[\[17\]](#)

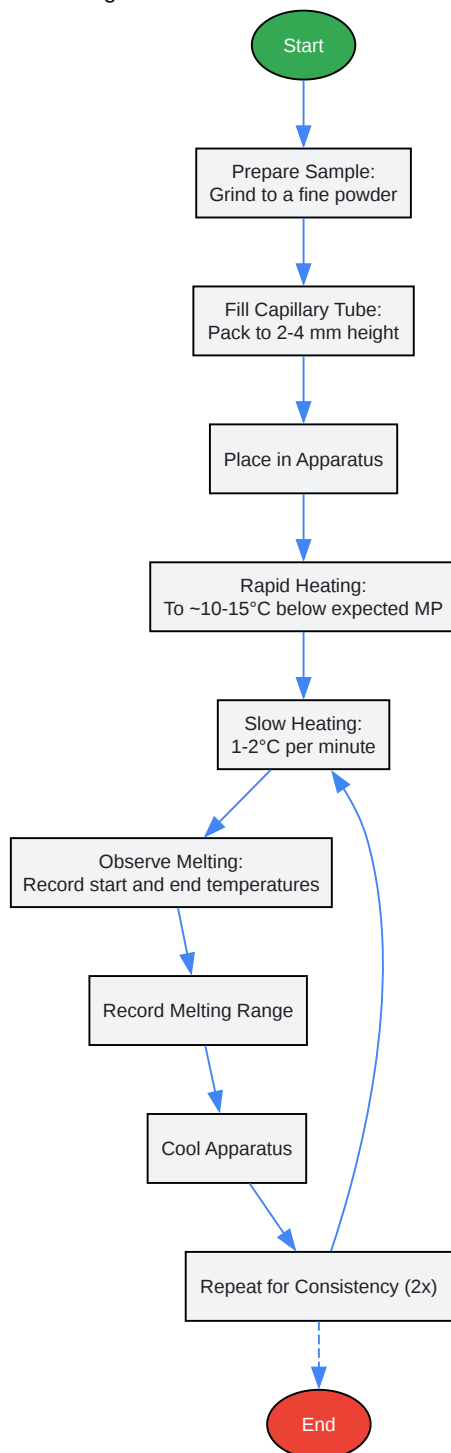
Objective: To determine the melting point range of a **choline iodide** sample.

Materials:

- **Choline iodide** sample (finely powdered)
- Capillary tubes (sealed at one end)
- Melting point apparatus or Thiele tube setup[\[18\]](#)
- Thermometer with high accuracy
- Mortar and pestle

Workflow:

Melting Point Determination Workflow

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Melting Point Determination Workflow

Procedure:

- **Sample Preparation:** Ensure the **choline iodide** sample is completely dry. If necessary, grind the crystalline sample into a fine powder using a mortar and pestle to ensure uniform heat distribution.[\[15\]](#)
- **Capillary Tube Filling:** Press the open end of a capillary tube into the powdered sample several times. Tap the sealed bottom of the tube on a hard surface to compact the powder. A sample height of 2-4 mm is ideal.
- **Apparatus Setup:** Place the filled capillary tube into the heating block of the melting point apparatus.
- **Rapid Initial Heating:** If the approximate melting point is unknown, perform a rapid determination by heating quickly to get a rough estimate.[\[16\]](#)[\[18\]](#)
- **Accurate Determination:** For an accurate measurement, set the starting temperature to about 5-10°C below the expected melting point.[\[15\]](#) Heat at a slow, controlled rate of approximately 1-2°C per minute.[\[16\]](#)
- **Observation and Recording:** Observe the sample closely. Record the temperature at which the first drop of liquid appears (the initial melting point) and the temperature at which the entire sample becomes a clear liquid (the final melting point). The range between these two temperatures is the melting range.[\[17\]](#) A narrow melting range (0.5-1.0°C) is indicative of high purity.[\[16\]](#)[\[18\]](#)
- **Repeatability:** Conduct at least two more determinations to ensure the results are consistent and reproducible.

Solubility Determination (Shake-Flask Method)

This protocol is based on the equilibrium solubility measurement using the shake-flask method.
[\[19\]](#)[\[20\]](#)

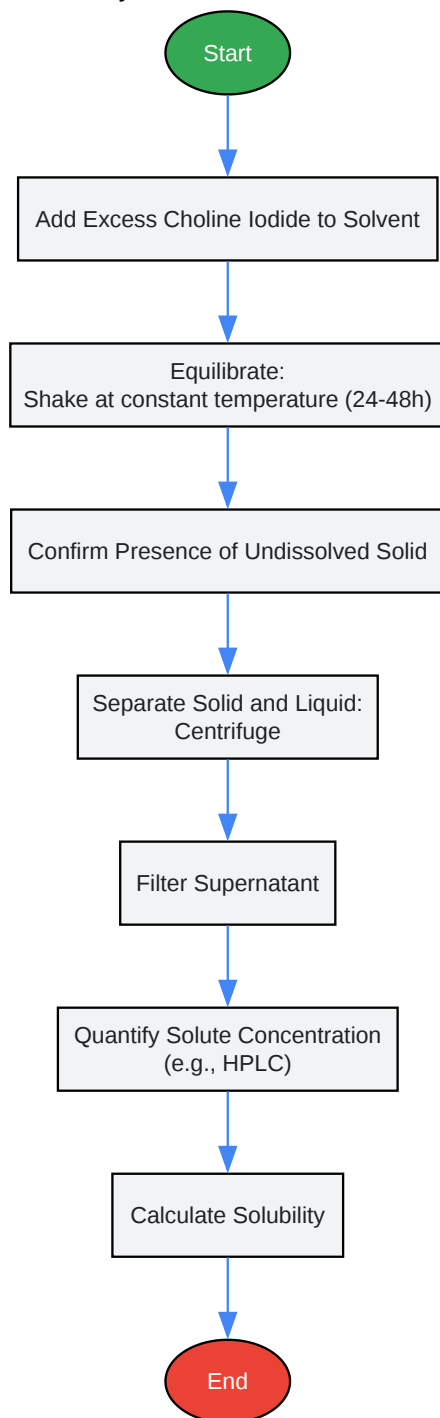
Objective: To determine the solubility of **choline iodide** in a specific solvent at a constant temperature.

Materials:

- **Choline iodide**
- Solvent of interest (e.g., water, ethanol, DMSO)
- Vials with screw caps
- Orbital shaker or magnetic stirrer with temperature control
- Analytical balance
- Centrifuge
- Syringe filters (chemically inert, e.g., PTFE)
- Analytical instrument for quantification (e.g., HPLC, UV-Vis spectrophotometer)

Workflow:

Solubility Determination Workflow

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Solubility Determination Workflow

Procedure:

- Preparation: Add an excess amount of **choline iodide** to a known volume of the solvent in a sealed vial. The presence of undissolved solid at the end of the experiment is crucial to ensure a saturated solution has been achieved.[\[20\]](#)
- Equilibration: Place the vial in an orbital shaker or on a stirrer plate with controlled temperature. Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. The temperature must be kept constant throughout the experiment.[\[20\]](#)[\[21\]](#)
- Phase Separation: After equilibration, allow the undissolved solid to settle. To completely separate the solid from the saturated solution, centrifuge the vial at a high speed.[\[19\]](#)
- Filtration: Carefully withdraw the supernatant using a syringe and filter it through a chemically inert syringe filter to remove any remaining solid particles.[\[19\]](#)
- Quantification: Accurately dilute the clear, saturated filtrate and determine the concentration of **choline iodide** using a pre-calibrated analytical method such as HPLC.
- Calculation: The solubility is reported as the concentration of the solute in the saturated solution, typically in units of mg/mL or mol/L, at the specified temperature.

Safety and Handling

Choline iodide is an irritant to the eyes, respiratory system, and skin.[\[1\]](#)[\[6\]](#) It is harmful if swallowed.[\[22\]](#)

Precautionary Measures:

- Handling: Handle in a well-ventilated area. Avoid the formation of dust and aerosols.[\[4\]](#) Wear suitable protective clothing, including gloves and safety goggles.[\[4\]](#)[\[6\]](#)[\[22\]](#)
- Storage: Store in a tightly closed container in a dry, cool, and well-ventilated place.[\[4\]](#) Protect from moisture and light.[\[5\]](#)
- First Aid:

- Eye Contact: Rinse immediately with plenty of water for several minutes and seek medical advice.[6][22]
- Skin Contact: Wash off with plenty of soap and water.[10][22]
- Inhalation: Remove to fresh air. If breathing is difficult, seek medical attention.[22]
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek medical attention.[22]

Conclusion

Choline iodide is a fundamental compound for laboratory use, with well-defined physicochemical properties. Its significance extends from a simple chemical reagent to a key component in the study of complex biological signaling pathways. Adherence to proper handling procedures and the use of standardized experimental protocols are essential for obtaining reliable and reproducible results in research and development involving this versatile molecule.

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